An In-depth Technical Guide to Qianhucoumarin E: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Qianhucoumarin E*

Cat. No.: *B15593835*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and known properties of **Qianhucoumarin E**, a naturally occurring coumarin isolated from the roots of Peucedanum praeruptorum Dunn. This document is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Identity and Structure

Qianhucoumarin E is a pyranocoumarin, a class of organic compounds characterized by a coumarin nucleus fused with a pyran ring. Its chemical identity is established through its unique molecular structure, which has been elucidated by spectroscopic methods.

Table 1: Chemical Identifiers of **Qianhucoumarin E**

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Identifier	Value
Molecular Formula	$C_{19}H_{18}O_6$
Molecular Weight	342.34 g/mol
CAS Number	156041-02-0
IUPAC Name	(2'S)-3'-angeloyl-4'-acetyl-3',4'-dihydro-seselin

The structural elucidation of **Qianhucoumarin E**, along with Qianhucoumarin D, was first reported by Kong et al. in 1994, following their isolation from Peucedanum praeruptorum.[1]

Structural Visualization

The two-dimensional chemical structure of **Qianhucoumarin E** is depicted below.

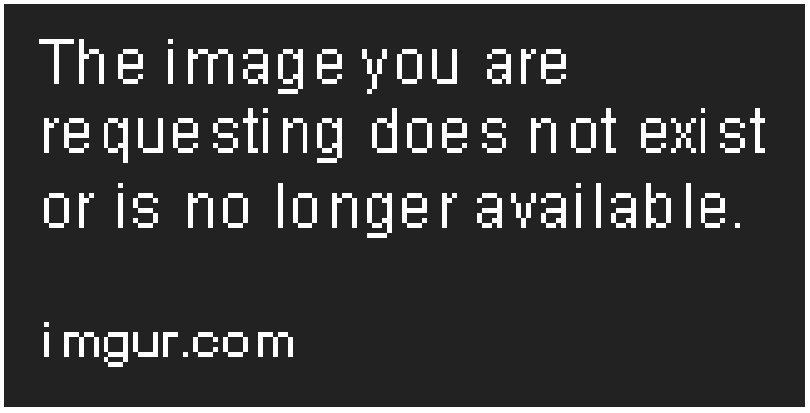


Figure 1: 2D Chemical Structure of **Qianhucoumarin E**

Physicochemical Properties

Detailed physicochemical data for **Qianhucoumarin E** is limited in publicly available literature. However, based on its chemical structure and data from similar coumarin compounds, a number of properties can be inferred.

Table 2: Predicted Physicochemical Properties of **Qianhucoumarin E**

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Property	Predicted Value
Melting Point	Not available
Boiling Point	Not available
Solubility	Expected to be soluble in organic solvents like DMSO, ethanol, and chloroform.
Appearance	Likely a crystalline solid.

Biological Activity and Therapeutic Potential

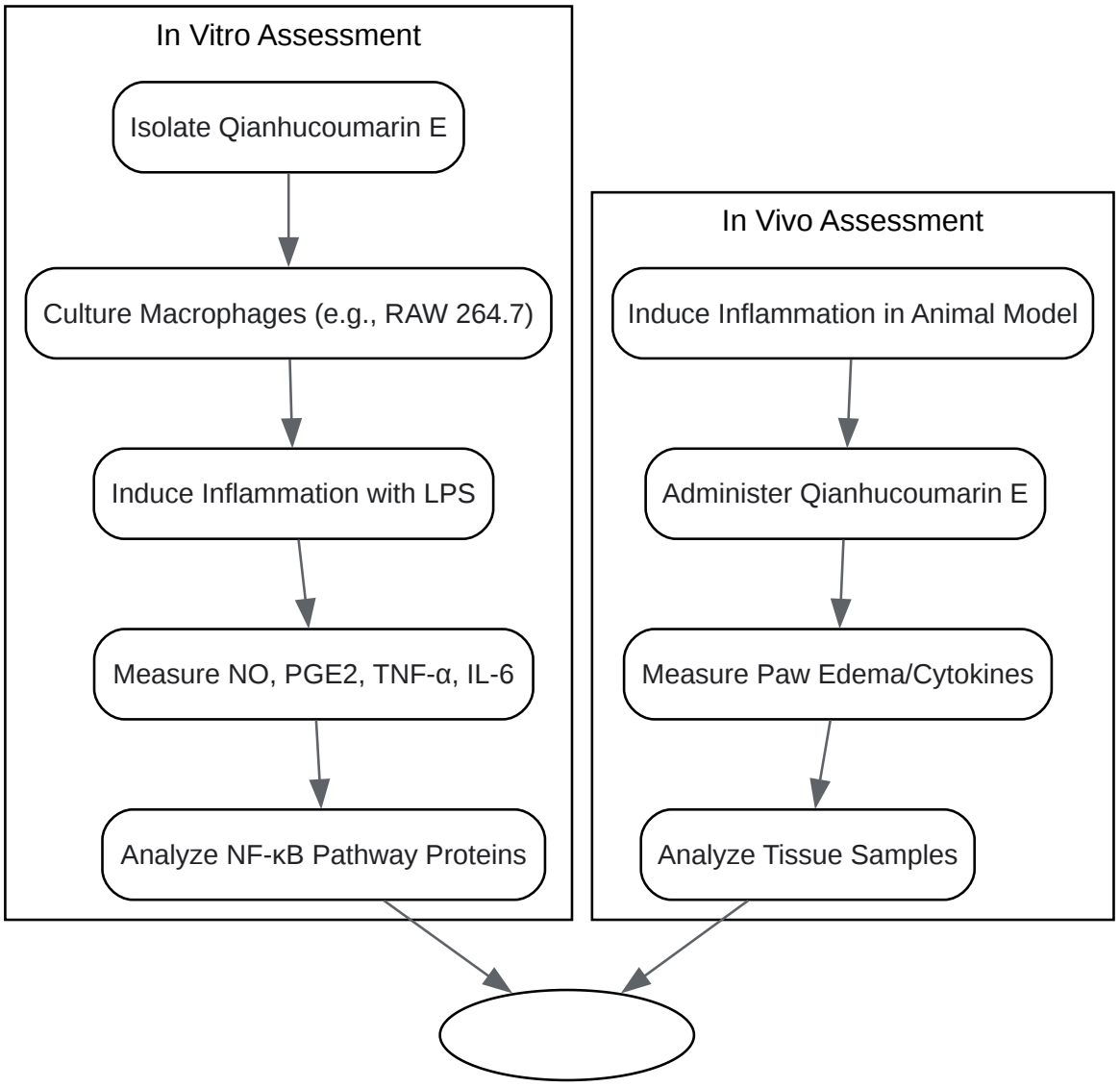
While specific pharmacological studies on **Qianhucoumarin E** are not extensively documented, the broader class of coumarins isolated from Peucedanum praeruptorum has demonstrated significant biological activities.[2][3] These compounds are known to possess anti-inflammatory, antitumor, and neuroprotective properties.[4][5]

Anti-Inflammatory Activity

Many coumarins from Peucedanum praeruptorum exhibit anti-inflammatory effects.[4][6] Research has shown that some of these compounds can significantly inhibit the production of pro-inflammatory mediators.[4] A common mechanism of action involves the modulation of the NF-κB signaling pathway, a key regulator of the inflammatory response.[4][6]

The logical workflow for investigating the anti-inflammatory properties of a compound like **Qianhucoumarin E** is outlined in the diagram below.

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Caption: Workflow for Anti-Inflammatory Activity Screening.

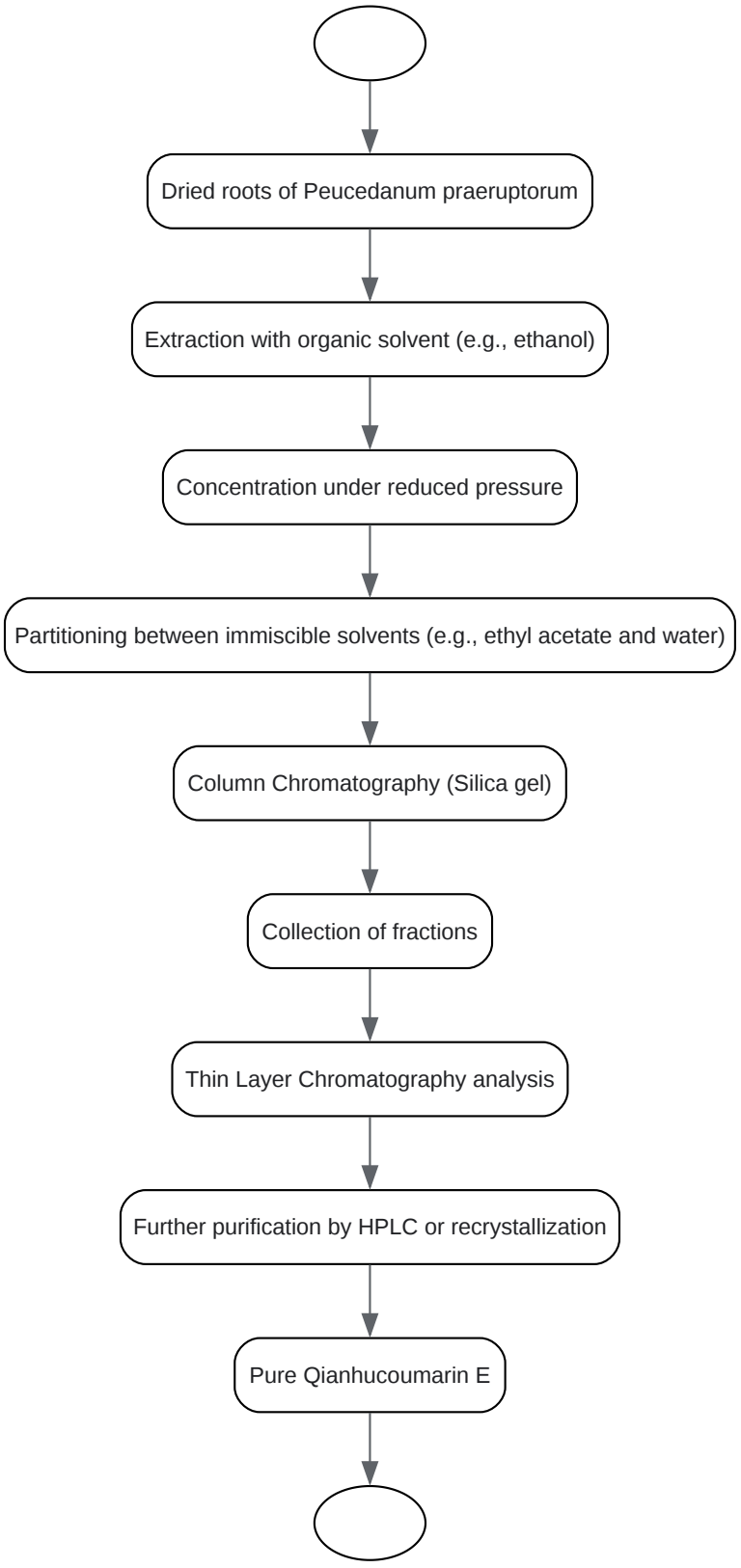
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Qianhucoumarin E** can be derived from the original structure elucidation paper and general methodologies for natural product chemistry.

Isolation of **Qianhucoumarin E**

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The following is a generalized protocol based on methods for isolating coumarins from Peucedanum praeruptorum.[7][8]



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Caption: General Workflow for Isolation of **Qianhucoumarin E**.

Methodology:

- Extraction: The dried and powdered roots of Peucedanum praeruptorum are extracted with a suitable organic solvent, such as 95% ethanol, at room temperature.
- Concentration: The resulting extract is concentrated under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol.
- Column Chromatography: The ethyl acetate fraction, which is typically rich in coumarins, is subjected to column chromatography on silica gel. The column is eluted with a gradient of solvents, for example, a mixture of petroleum ether and ethyl acetate.
- Purification: Fractions containing **Qianhucoumarin E**, as identified by Thin Layer Chromatography (TLC), are combined and further purified by preparative High-Performance Liquid Chromatography (HPLC) or recrystallization to yield the pure compound.

Structure Elucidation

The structure of the isolated compound is determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify functional groups such as carbonyls and hydroxyls.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule. 2D NMR techniques (e.g., COSY, HMQC, HMBC) are employed to establish the connectivity of atoms.

Future Directions

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The biological activities of **Qianhucoumarin E** remain largely unexplored. Future research should focus on:

- Pharmacological Screening: A comprehensive evaluation of its anti-inflammatory, anticancer, and neuroprotective activities using established in vitro and in vivo models.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by **Qianhucoumarin E**.
- Structure-Activity Relationship (SAR) Studies: Synthesis of analogs of **Qianhucoumarin E** to understand the relationship between its chemical structure and biological activity, potentially leading to the development of more potent and selective therapeutic agents.

This technical guide provides a summary of the current knowledge on **Qianhucoumarin E**. It is hoped that this information will stimulate further research into this promising natural product.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Qianhucoumarin E: Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593835/docs#an-in-depth-technical-guide-to-qianhucoumarin-e-chemical-structure-and-properties]

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